

Perzebertinib (ZN-A-1041): In Vitro Assay Application Notes and Protocols

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Compound of Interest

Compound Name: *Perzebertinib*

Cat. No.: *B12377167*

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Introduction

Perzebertinib, also known as ZN-A-1041, is a potent and orally bioavailable tyrosine kinase inhibitor (TKI).[1] It is designed to target human epidermal growth factor receptor 2 (HER2), also known as ErbB2, and has shown activity against the epidermal growth factor receptor (EGFR).[1][2] **Perzebertinib** is under investigation for the treatment of HER2-positive cancers, including those that have metastasized to the brain, due to its ability to cross the blood-brain barrier.[1][3] These application notes provide detailed protocols for in vitro assays to characterize the activity of **Perzebertinib**.

Quantitative Data Summary

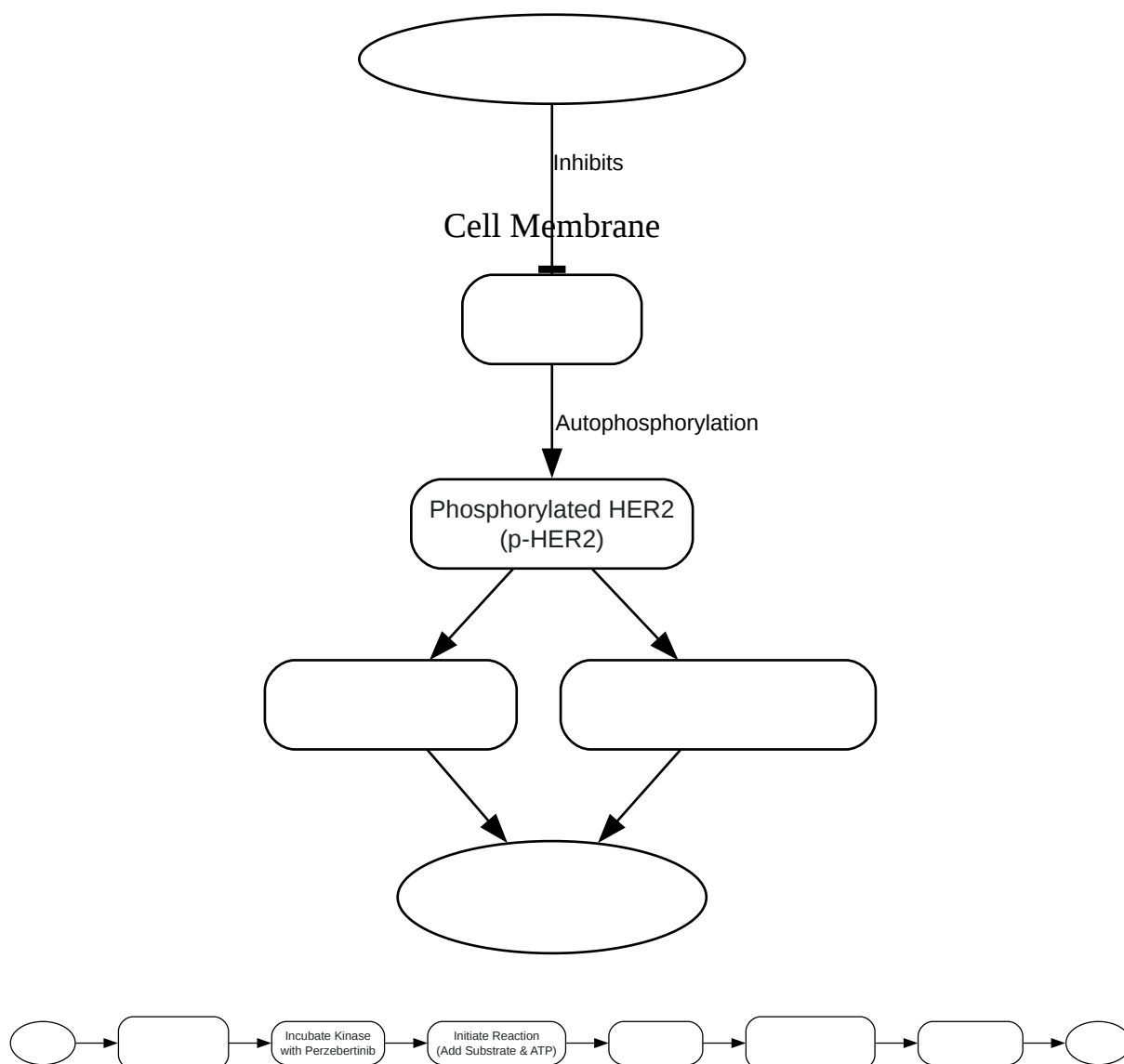
The following table summarizes the in vitro inhibitory activity of **Perzebertinib** against HER2 and EGFR.

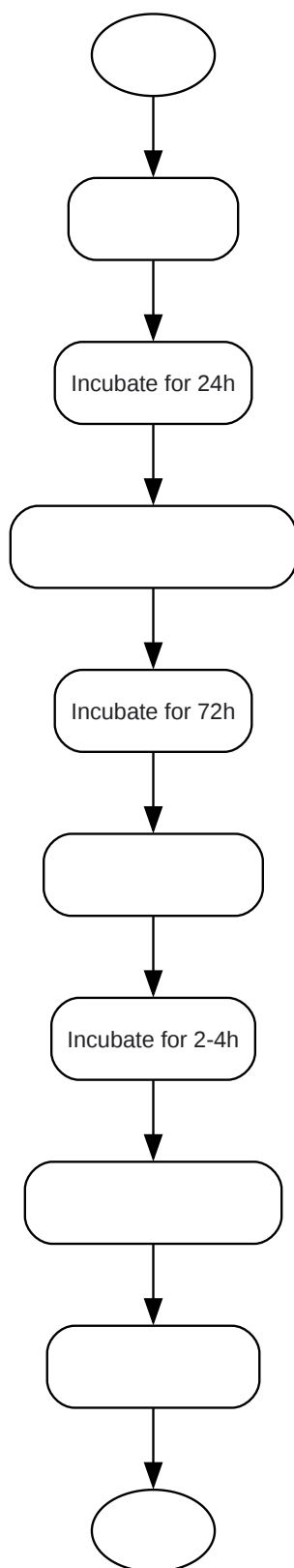
Target	Cell Line	Assay Type	IC50
HER2	BT474	Cellular Assay	9.5 nM[2]
wt-EGFR	H838	Cellular Assay	12 µM[2]

Signaling Pathway

Perzebertinib primarily exerts its anti-cancer effects by inhibiting the HER2 signaling pathway. Upon dimerization, HER2 autophosphorylates its intracellular tyrosine kinase domain, initiating downstream signaling cascades such as the RAS-RAF-MEK-ERK and PI3K-AKT-mTOR pathways. These pathways are crucial for cell proliferation, survival, and differentiation.

Perzebertinib, as a HER2 antagonist, blocks this initial phosphorylation step, thereby inhibiting these downstream signals.[4]





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References

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- [3. Activity Assay of Epidermal Growth Factor Receptor Tyrosine Kinase Inhibitors in Triple-Negative Breast Cancer Cells Using Peptide-Conjugated Magnetic Beads - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. documents.thermofisher.com \[documents.thermofisher.com\]](https://documents.thermofisher.com)
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